

Molecular Properties of Decanoic acid-1-13C

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Compound Focus: (113C)decanoic acid

CAS No.: 84600-66-8

Cat. No.: S785892

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The table below summarizes the key identifiers and physicochemical properties for decanoic acid-1-13C, based on the data from a chemical supplier and its unlabeled analog [1] [2].

Property	Value for Decanoic acid-1-13C	Value for Unlabeled Decanoic acid
CAS Number	84600-66-8 [1]	334-48-5 [2]
Other Identifiers	488658 (Aldrich) [1]	Capric acid, Decylic acid [2]
Molecular Formula	$C_9H_{19}^{13}COOH$ [1]	$CH_3(CH_2)_8COOH$ [2]
Molar Mass	Information missing	$172.268 \text{ g}\cdot\text{mol}^{-1}$ [2]
Isotopic Purity	99 atom % ^{13}C [1]	Not Applicable
Form	Solid [1]	White crystals [2]
Melting Point	30-32 °C (lit.) [1]	31.6 °C [2]
Boiling Point	268-270 °C (lit.) [1]	268.7 °C [2]

Property	Value for Decanoic acid-1-13C	Value for Unlabeled Decanoic acid
Density	0.898 g/mL at 25 °C [1]	0.893 g/cm ³ at 25 °C [2]
SMILES	<chem>CCCCCCCCC13C=O</chem> [1]	<chem>O=C(O)CCCCCCCCC</chem> [2]
InChI	InChI=1S/C10H20O2/c1-2-3-4-5-6-7-8-9-10(11)12/h2-9H2,1H3,(H,11,12)/i10+1 [1]	InChI=1S/C10H20O2/c1-2-3-4-5-6-7-8-9-10(11)12/h2-9H2,1H3,(H,11,12) [2]

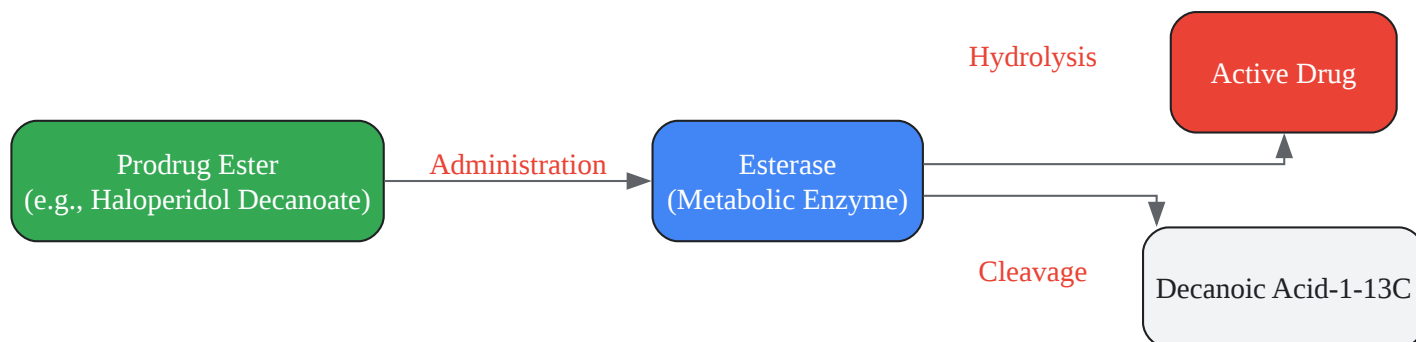
Applications and Biological Effects

The search results provide information on the applications and effects of unlabeled decanoic acid, primarily in the context of pharmaceuticals.

- **Applications:** Unlabeled decanoic acid is used in the synthesis of esters for perfumes and artificial fruit flavors. A significant pharmaceutical application is its use in creating **prodrugs** [2]. Forming a salt or ester with a drug (e.g., haloperidol decanoate, fluphenazine decanoate) increases its lipophilicity, enabling the development of **long-acting injectable depot formulations** that release slowly from adipose tissue [2].
- **Biological Effects:** Decanoic acid has been studied for its direct **anticonvulsant effects**. It acts as a non-competitive antagonist of the **AMPA receptor**, which inhibits excitatory neurotransmission in the brain and may contribute to the anticonvulsant effect of medium-chain triglyceride (MCT) ketogenic diets [2]. It may also induce **mitochondrial proliferation** through PPAR γ receptor agonism [2].

Graphviz Template for Molecular Pathway

Since specific pathways for decanoic acid-1-13C were not found, here is a generic Graphviz template in DOT language that illustrates a potential prodrug activation pathway. You can adapt this script with specific compound names and mechanisms as needed for your research.



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A generic prodrug activation pathway. The diagram above shows how a prodrug ester might be metabolized to release the active drug and decanoic acid.

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References

1. - Decanoic - acid 99atom 84600-66-8 1 13 C 13 C [sigmaaldrich.com]
2. Capric acid - Wikipedia [en.wikipedia.org]

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